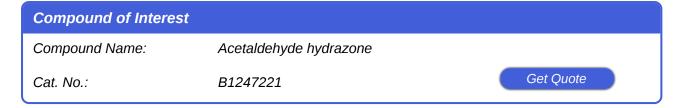


# An In-depth Technical Guide to the Properties of Acetaldehyde Hydrazone

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Acetaldehyde hydrazone** (C<sub>2</sub>H<sub>6</sub>N<sub>2</sub>) is an organic compound belonging to the hydrazone class, characterized by a carbon-nitrogen double bond. Hydrazones are synthesized through the condensation reaction of a hydrazine derivative with an aldehyde or ketone.[1] This technical guide provides a comprehensive overview of the chemical, physical, and toxicological properties of **acetaldehyde hydrazone**, with a focus on its synthesis, reactivity, and potential biological significance. Due to the limited availability of specific experimental data for **acetaldehyde hydrazone**, this guide also incorporates data from closely related derivatives and the broader class of hydrazones to provide a thorough understanding.

## **Chemical and Physical Properties**

While specific experimentally determined physical properties for **acetaldehyde hydrazone** are not readily available in the cited literature, computed properties from reputable databases provide valuable estimates. For comparison, experimental data for some derivatives are included.

Table 1: Physical and Chemical Properties of Acetaldehyde Hydrazone and Its Derivatives



Property	Acetaldehyde Hydrazone (Computed)	Acetaldehyde Phenylhydrazone (Experimental)	Acetaldehyde Dimethylhydrazone (Computed)
Molecular Formula	C2H6N2[2]	C8H10N2[3]	C4H10N2
Molecular Weight	58.08 g/mol [2]	134.18 g/mol [3]	86.14 g/mol
IUPAC Name	(E)- ethylidenehydrazine[2]	N-[(E)- ethylideneamino]anilin e	(E)-ethanal dimethylhydrazone
CAS Number	11332413 (for (E)- isomer)[2]	935-07-9[3]	7422-90-4
Melting Point	Not available	56 to 101 °C (variable)	Not available
Boiling Point	Not available	Not available	Not available
Density	Not available	Not available	Not available
XLogP3	-0.3[2]	Not available	Not available
Hydrogen Bond Donor Count	1[2]	1[3]	0
Hydrogen Bond Acceptor Count	2[2]	2[3]	2
Rotatable Bond Count	0[2]	1[3]	1

# Synthesis of Acetaldehyde Hydrazone

The synthesis of hydrazones is generally achieved through a condensation reaction between a hydrazine and a carbonyl compound, in this case, acetaldehyde.[1] The reaction is typically acid-catalyzed and proceeds via a nucleophilic addition-elimination mechanism.

# **General Experimental Protocol for Hydrazone Synthesis**

This protocol is a generalized procedure and may require optimization for the specific synthesis of **acetaldehyde hydrazone**.



#### Materials:

- Acetaldehyde (1.0 equivalent)
- Hydrazine hydrate (1.0-1.2 equivalents)
- Ethanol (or other suitable solvent)
- Glacial acetic acid (catalytic amount)

#### Procedure:

- Dissolve acetaldehyde in ethanol in a round-bottom flask.
- Add a catalytic amount of glacial acetic acid to the solution.
- Slowly add hydrazine hydrate to the reaction mixture with stirring.
- The reaction mixture is then typically stirred at room temperature or gently heated to drive the reaction to completion.
- The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the solvent is removed under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography.

#### **Reaction Mechanism**

The formation of **acetaldehyde hydrazone** proceeds through a two-step mechanism: nucleophilic addition of hydrazine to the carbonyl carbon of acetaldehyde, followed by the elimination of a water molecule.



# Mechanism of Acetaldehyde Hydrazone Formation Step 1: Nucleophilic Attack Step 2: Dehydration H<sub>2</sub>NNH<sub>2</sub> CH<sub>3</sub>CH(OH)NHNH<sub>2</sub> + H<sup>+</sup> CH<sub>3</sub>CH(OH)NHNH<sub>2</sub> CH<sub>3</sub>CH(OH<sub>2</sub>+)NHNH<sub>2</sub> CH<sub>3</sub>CH(OH<sub>2</sub>+)NHNH<sub>2</sub> CH<sub>3</sub>CH=NNH<sub>2</sub>

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Caption: Mechanism of **Acetaldehyde Hydrazone** Formation.

## **Spectroscopic Properties**

Specific experimental spectroscopic data for **acetaldehyde hydrazone** is scarce in the reviewed literature. However, characteristic spectral features can be predicted based on the functional groups present and data from its derivatives.

#### <sup>1</sup>H NMR Spectroscopy:

- CH₃ group: A doublet in the upfield region.
- CH=N proton: A quartet in the downfield region, coupled to the methyl protons.
- NH<sub>2</sub> protons: A broad singlet.

#### <sup>13</sup>C NMR Spectroscopy:

- CH₃ carbon: A signal in the aliphatic region.
- C=N carbon: A signal in the downfield region, characteristic of imines. For comparison, the
   C=O of acetaldehyde appears around 200 ppm.[4]

Infrared (IR) Spectroscopy:



- N-H stretching: A broad band in the region of 3200-3400 cm<sup>-1</sup>.
- C=N stretching: A sharp band around 1600-1650 cm<sup>-1</sup>.
- C-H stretching: Bands in the region of 2850-3000 cm<sup>-1</sup>.

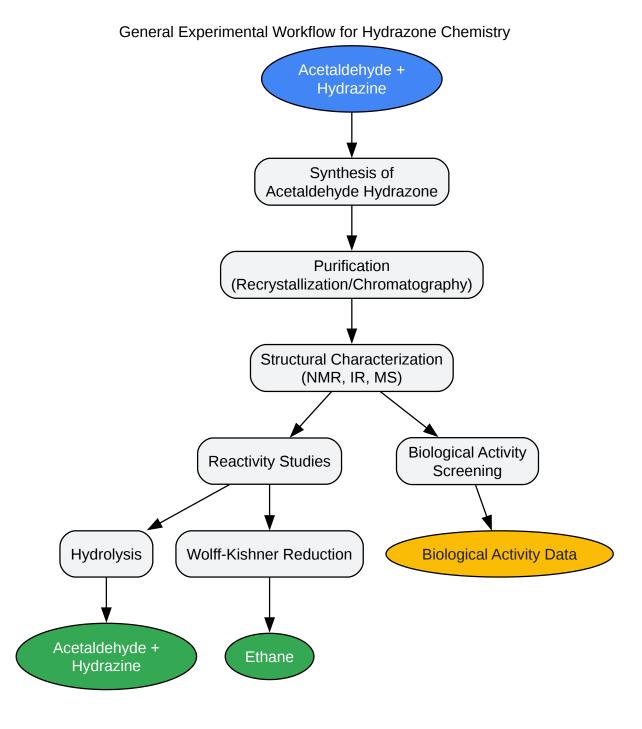
Mass Spectrometry: The mass spectrum would be expected to show a molecular ion peak corresponding to the molecular weight of **acetaldehyde hydrazone** (m/z = 58). Fragmentation patterns would likely involve the loss of small neutral molecules such as  $N_2$  or  $NH_3$ , and cleavage of the C-C and C-N bonds.

## **Reactivity and Chemical Properties**

Hydrazones are versatile intermediates in organic synthesis.

- Hydrolysis: Hydrazones can be hydrolyzed back to their parent aldehyde/ketone and hydrazine under acidic conditions.[1]
- Wolff-Kishner Reduction: **Acetaldehyde hydrazone** can be reduced to ethane under basic conditions with heat, a reaction known as the Wolff-Kishner reduction.[5]





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